

An In-depth Technical Guide to 3-Methoxypropylamine (MOPA) and its Industrial Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butyl(3-methoxypropyl)amine*

Cat. No.: *B15251572*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive review of 3-Methoxypropylamine (MOPA), a versatile primary amine with significant applications across various industries. Initially misidentified as **Butyl(3-methoxypropyl)amine**, this document clarifies the subject compound as MOPA and delves into its chemical and physical properties, synthesis methodologies, and principal uses, with a particular focus on its role as a corrosion inhibitor. This whitepaper also presents a comparative analysis with related compounds, detailed experimental protocols for its synthesis and evaluation, and quantitative data to support its efficacy. The information is intended for researchers, scientists, and professionals in drug development and other relevant fields to facilitate a deeper understanding and application of this important chemical intermediate.

Introduction to 3-Methoxypropylamine (MOPA)

3-Methoxypropylamine, also known as MOPA, is a clear, colorless liquid with an ammonia-like odor.^[1] It is a primary amine that is completely miscible with water and most common organic solvents.^[1] Its bifunctional nature, containing both a primary amine and an ether group, contributes to its utility in a wide range of applications. MOPA is a crucial intermediate in the synthesis of various organic molecules and finds extensive use as a corrosion inhibitor, a

component in the production of pharmaceuticals and dyes, a surfactant, and in water treatment processes.[\[2\]](#)[\[3\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of 3-Methoxypropylamine is presented in Table 1. This data is essential for its handling, storage, and application in various experimental and industrial settings.

Table 1: Physicochemical Properties of 3-Methoxypropylamine (MOPA)

Property	Value	Reference(s)
CAS Number	532-73-0	[4]
Molecular Formula	C4H11NO	[4]
Molecular Weight	89.14 g/mol	[5]
Appearance	Colorless to yellow liquid	[4]
Odor	Amine-like	[4]
Boiling Point	117-118 °C at 733 mmHg	[6]
Melting Point	-71 °C	[4]
Density	0.874 g/mL at 25 °C	[6]
Flash Point	24 °C	[4]
Autoignition Temperature	295 °C	[4]
Vapor Pressure	12.0 mmHg at 20 °C	[4]
pH	11.5 (100 g/L solution at 20 °C)	[4]
Solubility	Miscible with water and most organic solvents	[1]
Refractive Index (n _{20/D})	~1.417	

Synthesis of 3-Methoxypropylamine

3-Methoxypropylamine can be synthesized through various routes, with the catalytic hydrogenation of 3-methoxypropionitrile being a common industrial method.^[7] An alternative route involves the reaction of 3-methoxypropanol with ammonia.

Synthesis via Catalytic Hydrogenation of 3-Methoxypropionitrile

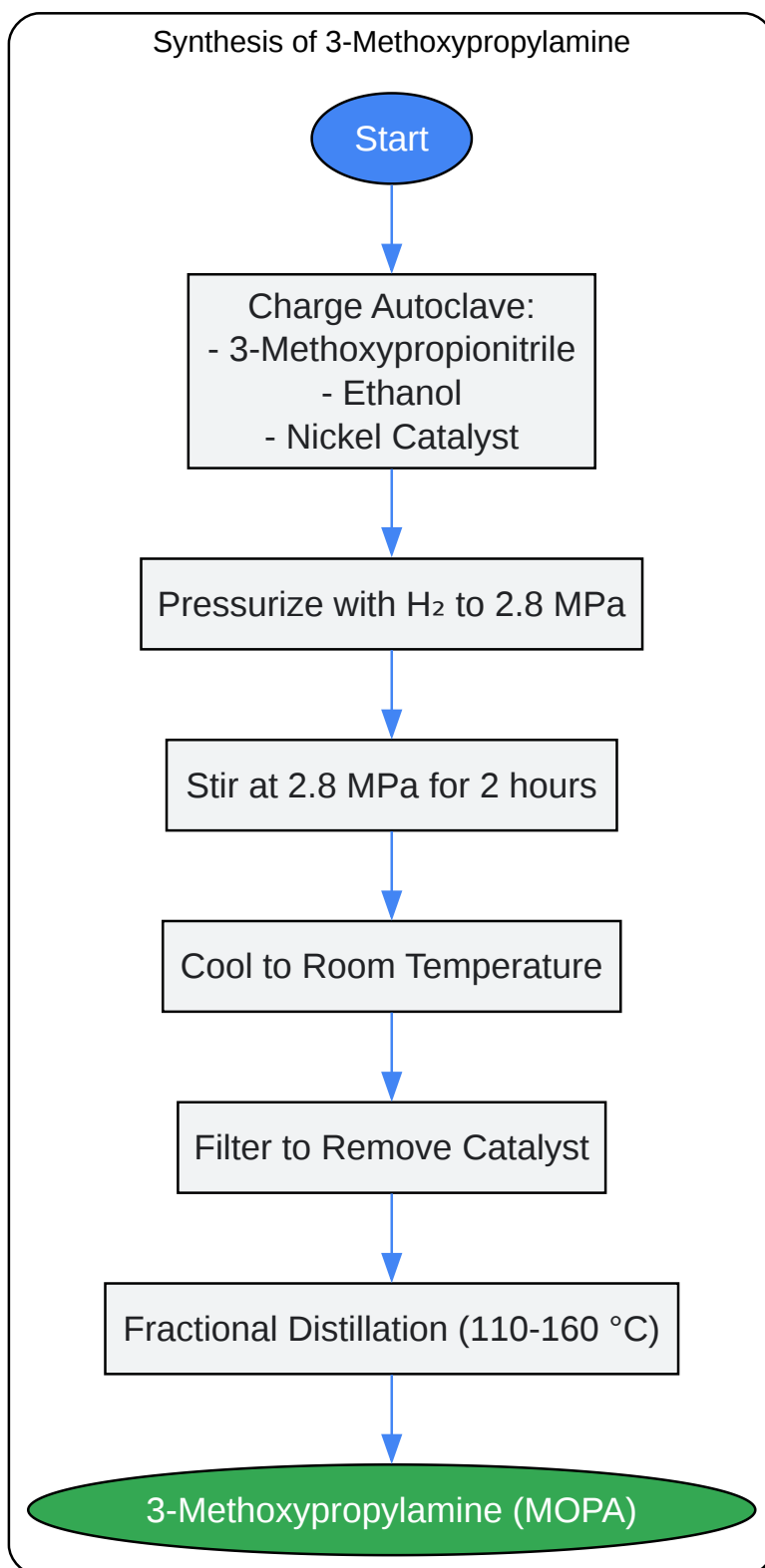
A detailed experimental protocol for this synthesis is provided below.

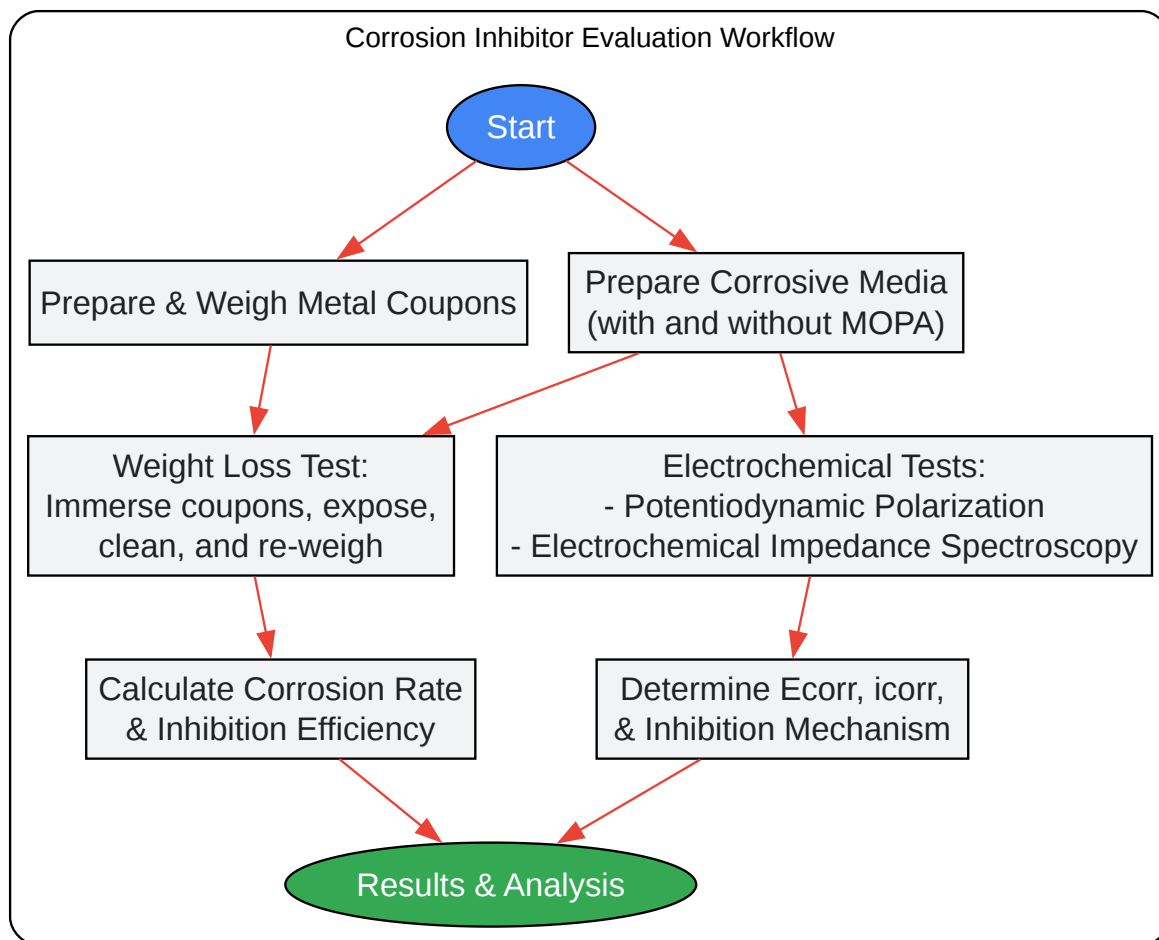
Experimental Protocol: Synthesis of MOPA from 3-Methoxypropionitrile^[7]

- Materials and Equipment:
 - 3-methoxypropionitrile (400g)
 - Ethanol (20g)
 - Modified carrier nickel catalyst (12g)
 - 1000ml autoclave
 - Filtration apparatus
 - Distillation apparatus
- Procedure: a. Charge the 1000ml autoclave with 400g of 3-methoxypropionitrile, 20g of ethanol, and 12g of the modified carrier nickel catalyst. b. Seal the autoclave and pressurize it with hydrogen to 2.8 MPa. c. Stir the reaction mixture at this pressure for 2 hours. d. After the reaction is complete, cool the autoclave to room temperature. e. Carefully vent the excess hydrogen pressure. f. Filter the reaction mixture to remove the catalyst. g. Purify the filtrate by fractional distillation under normal pressure. h. Collect the fraction boiling between 110-160 °C.
- Expected Outcome:
 - This procedure is reported to yield approximately 354.09g of colorless and transparent 3-methoxypropylamine, with a raw material conversion rate of 97.0% and a product yield of

94.52%.[\[7\]](#)

Below is a workflow diagram illustrating this synthesis process.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Comparative study and dyeing performance of as-synthesized azo heterocyclic monomeric, polymeric, and commercial disperse dyes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 2. researchgate.net [researchgate.net]
- 3. ataman-chemicals.com [ataman-chemicals.com]
- 4. univarsolutions.com [univarsolutions.com]
- 5. 3-Methoxypropylamine | C₄H₁₁NO | CID 1672 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3-Methoxypropylamine synthesis - chemicalbook [chemicalbook.com]
- 7. Synthesis process of methoxypropylamine - Eureka | Patsnap [eureka.patsnap.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Methoxypropylamine (MOPA) and its Industrial Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15251572#review-of-butyl-3-methoxypropyl-amine-and-related-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com